

In-Depth Technical Guide: Dodicin Hydrochloride (CAS 18205-85-1)

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Compound of Interest

Compound Name: *Dodicin hydrochloride*

Cat. No.: *B098831*

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An Examination of the Properties, Antimicrobial Activity, and Applications of an Amphoteric Surfactant

Abstract

Dodicin hydrochloride (CAS 18205-85-1), chemically known as N-[2-[[2-(dodecylamino)ethyl]amino]ethyl]glycine hydrochloride, is an amphoteric surfactant recognized for its antimicrobial properties. This document provides a comprehensive technical overview of **Dodicin hydrochloride**, including its chemical and physical characteristics, mechanism of antimicrobial action, known applications, and relevant experimental considerations. The information is intended for researchers, scientists, and professionals in the fields of drug development, cosmetology, and industrial microbiology.

Chemical and Physical Properties

Dodicin hydrochloride is characterized by a molecular structure that contains a long hydrophobic dodecyl chain and a hydrophilic head with both a cationic quaternary ammonium group and an anionic carboxylate group. This zwitterionic nature is central to its surface-active and antimicrobial functionalities.

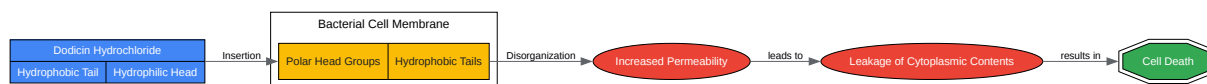
Property	Value	Reference
CAS Number	18205-85-1	
Molecular Formula	C ₁₈ H ₄₀ ClN ₃ O ₂	[1]
Molecular Weight	366.0 g/mol	[2]
IUPAC Name	2-[2-[2-(dodecylamino)ethylamino]ethylamino]acetic acid;hydrochloride	[2]
Synonyms	Dodecyl-di(aminoethyl)-glycine hydrochloride, Lauryl diethylenediaminoglycine HCl	[1]
Appearance	Not explicitly stated in provided results; typically a solution or powder.	
Solubility	Soluble in water.	

Antimicrobial Activity and Mechanism of Action

Dodacin hydrochloride exhibits broad-spectrum antimicrobial activity, functioning as a bactericidal and bacteriostatic agent. Its efficacy is attributed to its nature as a surfactant, which allows it to disrupt the integrity of microbial cell membranes.

General Mechanism of Action

The primary mechanism of action for **Dodacin hydrochloride** is the disruption of the bacterial cell membrane.[3] As an amphiphilic molecule, it interacts with the lipid bilayer of the cell membrane. The hydrophobic dodecyl tail inserts into the nonpolar core of the membrane, while the hydrophilic head interacts with the aqueous environment and the polar head groups of the membrane lipids.[4][5] This insertion disrupts the ordered structure of the membrane, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death.[4][6]



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Caption: Mechanism of **Dodecin Hydrochloride**'s antimicrobial action.

Antimicrobial Efficacy

Studies on dodecyl-di(aminoethyl)-glycine, the active component of **Dodecin hydrochloride**, have demonstrated its effectiveness against a range of common food-borne pathogens. Research indicates that it has both bacteriostatic and bactericidal properties. The efficacy is particularly notable against gram-negative bacteria, with reported reductions in viable microorganisms exceeding 99.999% over a 24-hour exposure period. Gram-positive bacteria have shown slightly more resistance, with reductions around 99.5%.^[7]

Applications

The primary applications of **Dodecin hydrochloride** leverage its surfactant and antimicrobial properties.

- **Cosmetics and Personal Care:** Due to its mildness and foaming properties, it is used in shampoos, skin cleansers, and other personal care products. It can also act as an antistatic agent in hair conditioners.^[8]
- **Disinfectants and Biocides:** Its bactericidal properties make it a valuable active ingredient in disinfecting cleaning compositions for both topical and hard-surface applications.^[9]
- **Industrial Applications:** It has been explored for use in antimicrobial coatings, where it is immobilized in a matrix to provide a self-disinfecting surface.^[7]

Experimental Protocols

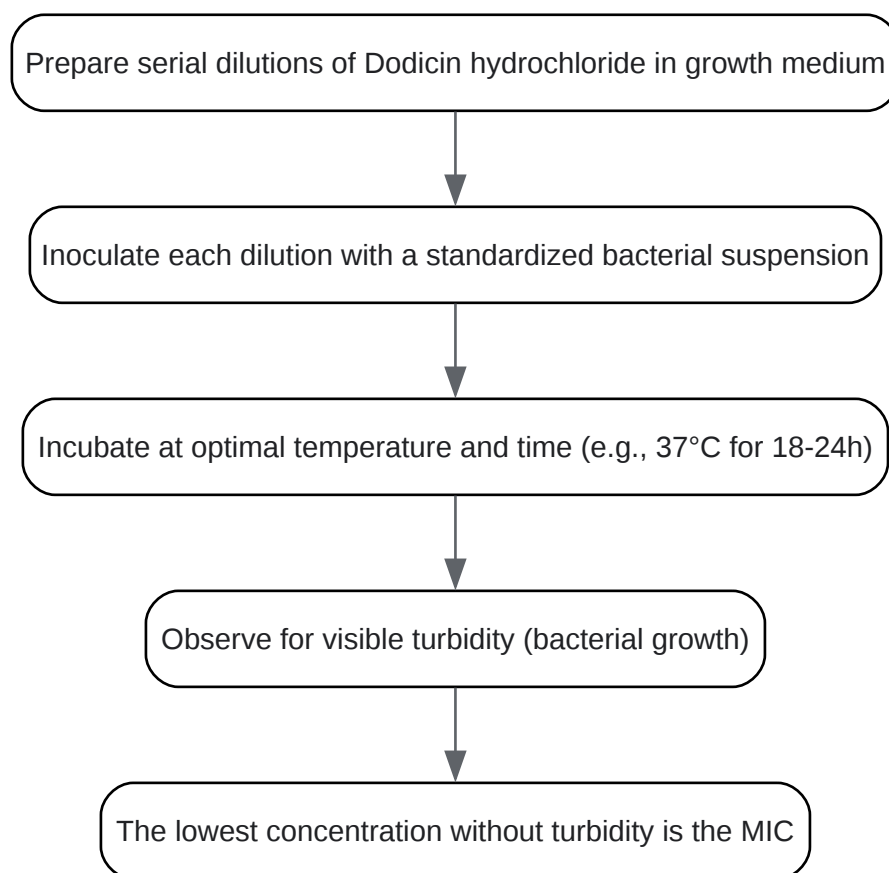
While specific, detailed experimental protocols for **Dodacin hydrochloride** were not found in the search results, standard methodologies for evaluating antimicrobial surfactants can be applied.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC, which is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, can be determined using broth dilution or agar dilution methods.

[\[10\]](#)[\[11\]](#)

Broth Dilution Method Workflow:



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Caption: Workflow for MIC determination by broth dilution.

Experimental Considerations:

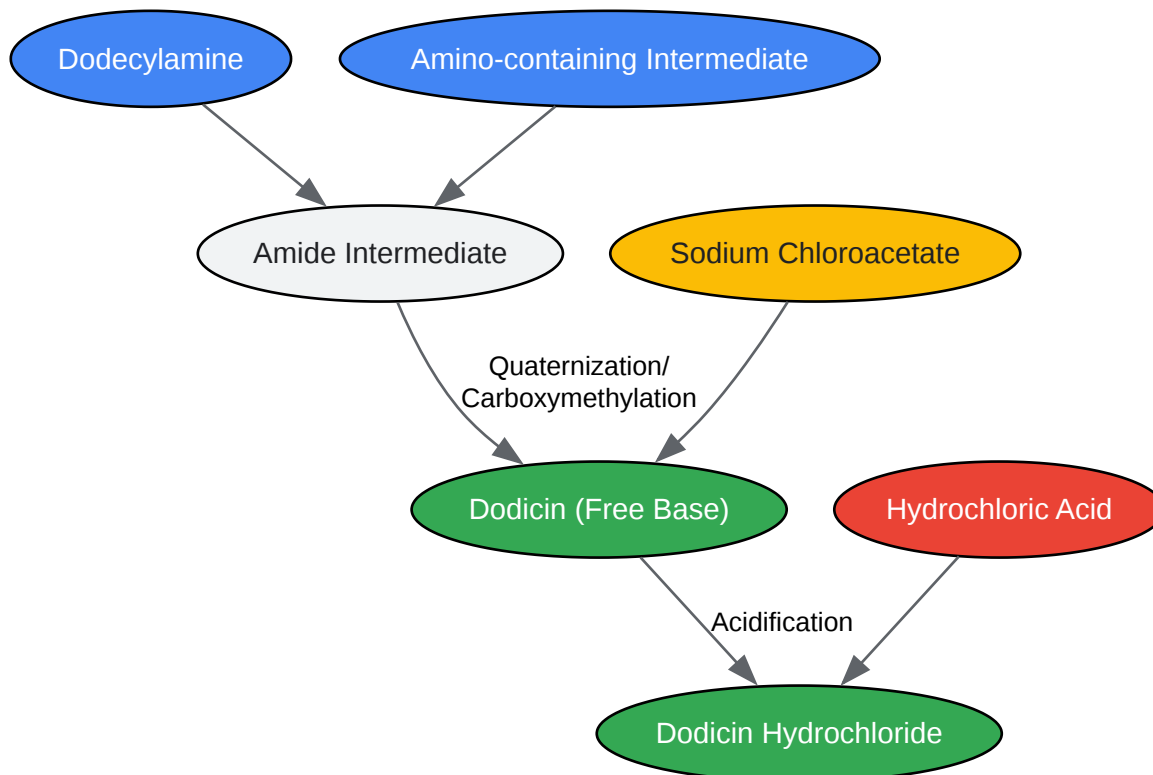
- A standardized inoculum (typically 5×10^5 CFU/mL) is crucial for reproducibility.
- Appropriate positive (no antimicrobial) and negative (no bacteria) controls must be included.
- The choice of growth medium can influence the results.

Synthesis of Dodicin Hydrochloride

The synthesis of related amphoteric surfactants, such as amidobetaines, typically involves a two-step process. A similar pathway can be inferred for **Dodicin hydrochloride**.

Inferred Synthesis Pathway:

- Amidation: Reaction of a fatty acid (in this case, derived from dodecylamine) with an appropriate amino-containing intermediate.
- Quaternization/Carboxymethylation: Reaction with an agent like sodium chloroacetate to introduce the carboxymethyl group and form the betaine structure.



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Caption: Inferred synthetic pathway for **Dodacin Hydrochloride**.

Toxicological and Safety Information

While detailed toxicological studies specifically for **Dodacin hydrochloride** were not identified in the search results, related amphoteric surfactants like Cocamidopropyl Betaine are known to be mild with low irritation potential, which is a key reason for their use in personal care products.^[12] However, as with any chemical, appropriate handling and safety precautions should be taken. A full safety assessment would require specific toxicological data for **Dodacin hydrochloride**. There was no information found regarding the effects of **Dodacin hydrochloride** on mammalian cell signaling pathways.

Conclusion

Dodacin hydrochloride (CAS 18205-85-1) is a versatile amphoteric surfactant with established antimicrobial properties. Its mechanism of action, centered on the disruption of bacterial cell membranes, makes it an effective biocide in various applications, from cosmetics to industrial coatings. While it shares functional similarities with other betaine-based surfactants, its specific chemical structure dictates its unique properties. Further research into its quantitative antimicrobial efficacy against a wider range of microbes, detailed toxicological profile, and potential interactions with mammalian cellular systems would provide a more complete understanding and broaden its applicability for researchers and drug development professionals.

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